

## Clarification Required: Identity of BVT.13 Needed for Accurate Disposal Procedures

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BVT.13	
Cat. No.:	B1668145	Get Quote

Initial searches for "BVT.13" have yielded ambiguous results, referencing several different substances, including "BVA 13," "Biodiesel (B99.9)," "BVT 13 ULV Diluent," and "Complex VB13." To provide accurate and essential safety and logistical information for the proper disposal of BVT.13, it is imperative to first correctly identify the specific chemical compound in question.

The safe handling and disposal of chemical substances are highly dependent on their specific physical, chemical, and toxicological properties. Providing generic or incorrect guidance could lead to significant safety hazards for researchers, scientists, and drug development professionals, as well as potential environmental contamination.

To ensure the safety of all personnel and compliance with regulatory requirements, please provide a more specific identifier for "**BVT.13**," such as:

- A Chemical Abstracts Service (CAS) number
- A more complete chemical name
- The name of the manufacturer or supplier
- Any other relevant identifying information from the product's label or Safety Data Sheet (SDS)







Once the specific identity of **BVT.13** is established, a thorough and accurate set of disposal procedures and safety guidelines can be compiled, including any available quantitative data, experimental protocols, and visual aids as requested. Without this clarification, it is not possible to provide responsible and safe guidance.

 To cite this document: BenchChem. [Clarification Required: Identity of BVT.13 Needed for Accurate Disposal Procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668145#bvt-13-proper-disposal-procedures]

## **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com